Exploring the Chemical Reactivity of Brominated Oxime Derivatives

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Compound of Interest

Compound Name:	*2-(4-Bromophenyl)-1-(hydroxyimino)ethylamine*
CAS No.:	*1433999-78-0*
Cat. No.:	*B3240412*

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Content Type: In-Depth Technical Guide Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Executive Summary: The Halogenated Pharmacophore

Brominated oxime derivatives, particularly

-bromo oximes (hydroximoyl bromides), represent a high-value chemical space in drug discovery. Unlike simple oximes used primarily as carbonyl protectors, the introduction of a bromine atom at the

-position fundamentally alters the electronic landscape of the molecule. It transforms a passive functional group into a potent 1,3-dipole precursor capable of rapid heterocycle generation (isoxazoles/isoxazolines) and provides a handle for halogen bonding in protein-ligand interactions.

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This guide moves beyond standard textbook definitions to explore the synthetic utility and biological relevance of these intermediates, with a specific focus on their role as precursors for nitrile oxides and their application in synthesizing marine natural product analogues like Psammaplin A.

Mechanistic Core: The Hydroximoyl Bromide Pathway

The reactivity of brominated oximes is dominated by their ability to undergo dehydrohalogenation.[1] The presence of the bromine atom on the carbon adjacent to the oxime nitrogen (

) creates an electron-deficient center. Upon treatment with a base, these compounds eliminate hydrogen bromide (HBr) to generate Nitrile Oxides (

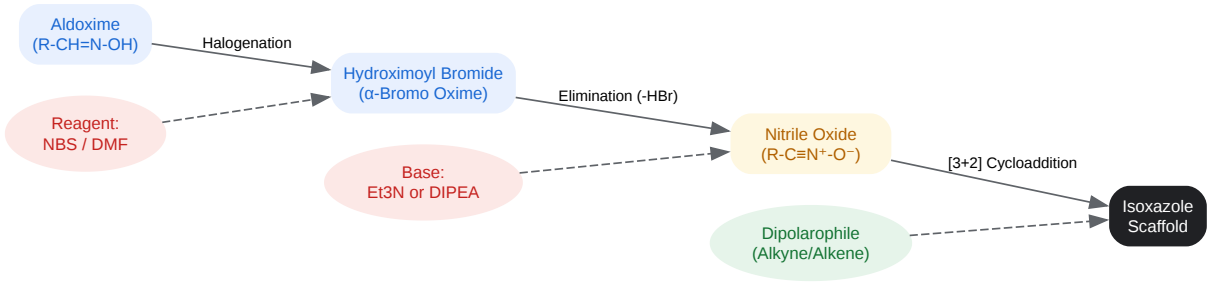
), which are highly reactive 1,3-dipoles.

The Dipolar Cycloaddition Axis

The most critical application of this reactivity is the [3+2] cycloaddition. Unlike copper-catalyzed azide-alkyne cycloaddition (CuAAC), the reaction of nitrile oxides with alkynes or alkenes is catalyst-free and thermally allowed, yielding isoxazoles and isoxazolines, respectively.

Mechanistic Diagram: From Aldoxime to Isoxazole

The following diagram illustrates the transformation of an aldoxime to a hydroximoyl bromide, followed by base-mediated generation of the nitrile oxide and subsequent trapping.



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Figure 1: Stepwise conversion of aldoximes to isoxazoles via the hydroximoyl bromide intermediate.[2][3][4][5][6][7]

Experimental Protocols

To ensure reproducibility, the following protocols utilize N-Bromosuccinimide (NBS) for bromination, avoiding the use of elemental bromine which is difficult to handle and less selective.

Protocol A: Synthesis of -Bromo Benzaldoxime (Hydroximoyl Bromide)

Objective: Convert benzaldehyde oxime to

-bromo benzaldoxime.

Reagents:

- Benzaldehyde oxime (1.0 equiv)[3]
- N-Bromosuccinimide (NBS) (1.1 equiv)
- Dimethylformamide (DMF) (Solvent, 0.5 M concentration)

Methodology:

- Preparation: Dissolve benzaldehyde oxime in DMF at room temperature.
- Addition: Add NBS portion-wise over 15 minutes. Note: The reaction is slightly exothermic. Maintain temperature < 35°C to prevent decomposition.
- Monitoring: Stir for 1–2 hours. Monitor via TLC (Hexane/EtOAc 4:1). The product usually moves slower than the starting oxime due to increased polarity.
- Workup: Pour the mixture into ice-cold water (5x reaction volume). The hydroximoyl bromide typically precipitates as a white/off-white solid.

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- Purification: Filter the solid and wash with cold water. If no precipitate forms, extract with diethyl ether, wash with brine, and dry over

  .

- Storage: Store at 4°C. Caution: Hydroximoyl bromides are skin irritants.

Protocol B: One-Pot Isoxazole Synthesis (In Situ Generation)

Objective: Synthesize 3,5-diphenylisoxazole directly from

-bromo benzaldoxime and phenylacetylene.

Reagents:

- -Bromo benzaldoxime (1.0 equiv)
- Phenylacetylene (1.2 equiv)
- Triethylamine (

) (1.5 equiv)
- Dichloromethane (DCM) (Solvent)

Methodology:

- Dissolution: Dissolve

  -bromo benzaldoxime and phenylacetylene in DCM (0.2 M) in a round-bottom flask.

- Cycloaddition: Add

  dropwise over 20 minutes at 0°C. Reasoning: Slow addition prevents the rapid accumulation of nitrile oxide, minimizing dimerization to furoxan side-products.

- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours.
- Workup: Wash the organic layer with 1M HCl (to remove amine salts), then saturated

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, and brine.

- Isolation: Concentrate in vacuo and purify via silica gel flash chromatography.

Applications in Drug Discovery: The Psammaplin Case Study

Brominated oximes are not just synthetic intermediates; they are bioactive pharmacophores. Psammaplin A, a marine natural product derived from bromotyrosine, contains a distinct oxime ether linkage and a disulfide bridge. It exhibits potent Histone Deacetylase (HDAC) and DNA Methyltransferase (DNMT) inhibitory activity.

Structural Logic of Psammaplin A

The bromine atoms in Psammaplin A are located on the aromatic ring (3-bromo-4-hydroxy moiety), not the

-carbon. However, synthetic analogues often explore

-substitution or oxime ether modifications to improve stability.

Key SAR Findings:

- Oxime Geometry: The

  -oxime geometry is crucial for binding in the HDAC active site.

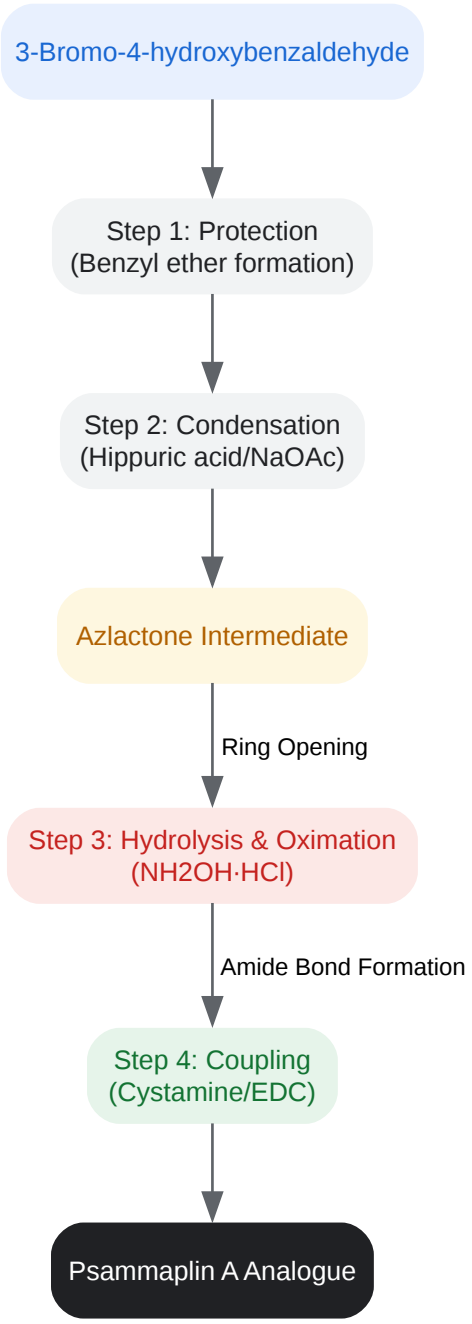
- Bromine Substitution: The ortho-bromine (relative to the hydroxyl) enhances acidity (

  modulation) and fills hydrophobic pockets in the enzyme.

Synthetic Workflow: Psammaplin Analogues

The following workflow describes the modular synthesis of Psammaplin derivatives, highlighting where bromination and oximation intersect.

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Figure 2: Modular synthesis of Psammaplin A analogues highlighting the late-stage oximation.

Data Summary: Nitrile Oxide Generation Methods

When designing experiments involving brominated oximes, selecting the right generation method is critical for yield optimization.

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Method	Reagents	Mechanism	Pros	Cons
Hydroximoyl Halide	-Halo oxime + Base ( )	Elimination of HX	High control; mild conditions; standard for click chemistry.	Requires pre-synthesis of halo-oxime; vesicant intermediate.
Mukaiyama Method	Nitroalkane + PhNCO	Dehydration	Direct from nitro compounds; avoids halogens.	Requires isocyanates (toxic); elevated temperatures often needed.
Oxidative (Hypohalite)	Aldoxime + NaOCl/NCS	Chlorination/Elimination	One-pot; uses cheap reagents.	Poor functional group tolerance (oxidizes sensitive groups).
Hypervalent Iodine	Aldoxime + PIDA/PIFA	Oxidation	Metal-free; rapid.	Expensive reagents; can lead to over-oxidation.

Safety & Handling: The Vesicant Hazard

Critical Warning:

-Bromo oximes (hydroximoyl bromides) are potent vesicants (blister agents) and lachrymators. They share structural similarity with chemical warfare agents like phosgene oxime.

- Containment: All weighing and reactions must be performed in a functioning fume hood.
- PPE: Double nitrile gloves are mandatory. If available, use Silver Shield® gloves for extended handling.
- Quenching: Residual hydroximoyl bromides should be quenched with aqueous sodium bisulfite or dilute ammonia before disposal to hydrolyze the active bromide.

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- Skin Contact: In case of contact, wash immediately with 5% sodium bicarbonate solution, followed by copious water. Do not use ethanol, as it may increase skin absorption.

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